

Application Notes and Protocols for HBP08 Peptide

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Compound of Interest

Compound Name: HBP08

Cat. No.: B12364776

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Introduction

HBP08 is a synthetic nonapeptide (H-Gly-Tyr-His-Tyr-Glu-Arg-Trp-Ile-His-OH) that acts as a selective inhibitor of the interaction between the chemokine CXCL12 and the alarmin High-Mobility Group Box 1 (HMGB1).^[1] Under inflammatory conditions, HMGB1 and CXCL12 can form a heterocomplex that signals through the CXCR4 receptor, leading to an exacerbated immune response and enhanced cell migration.^{[2][3][4]} **HBP08** disrupts this heterocomplex by binding to HMGB1 with high affinity, thereby mitigating the pro-inflammatory signaling cascade.^[1] These application notes provide detailed protocols for the reconstitution, storage, and handling of lyophilized **HBP08** for research purposes.

Product Information

Property	Value	Reference
Full Name	HBP08 Peptide	[1]
Sequence	H-Gly-Tyr-His-Tyr-Glu-Arg-Trp-Ile-His-OH	NovoPro Bioscience
Molecular Formula	C ₆₀ H ₇₇ N ₁₇ O ₁₄	NovoPro Bioscience
Molecular Weight	1260.35 g/mol	NovoPro Bioscience
Binding Target	High-Mobility Group Box 1 (HMGB1)	[1]
Binding Affinity (Kd)	0.8 ± 0.4 µM	[1]
Biological Activity	Inhibits the formation and activity of the CXCL12/HMGB1 heterocomplex.	[1]

Reconstitution of Lyophilized HBP08

Proper reconstitution of lyophilized **HBP08** is critical for maintaining its biological activity and ensuring accurate experimental results. It is recommended to initially prepare a concentrated stock solution, which can then be diluted to the desired experimental concentrations.

Materials Required:

- Vial of lyophilized **HBP08** peptide
- Sterile, high-purity solvent (e.g., sterile distilled water, Dimethyl sulfoxide (DMSO))
- Sterile, non-pyrogenic pipette tips and tubes
- Vortex mixer or sonicator (optional)
- Centrifuge

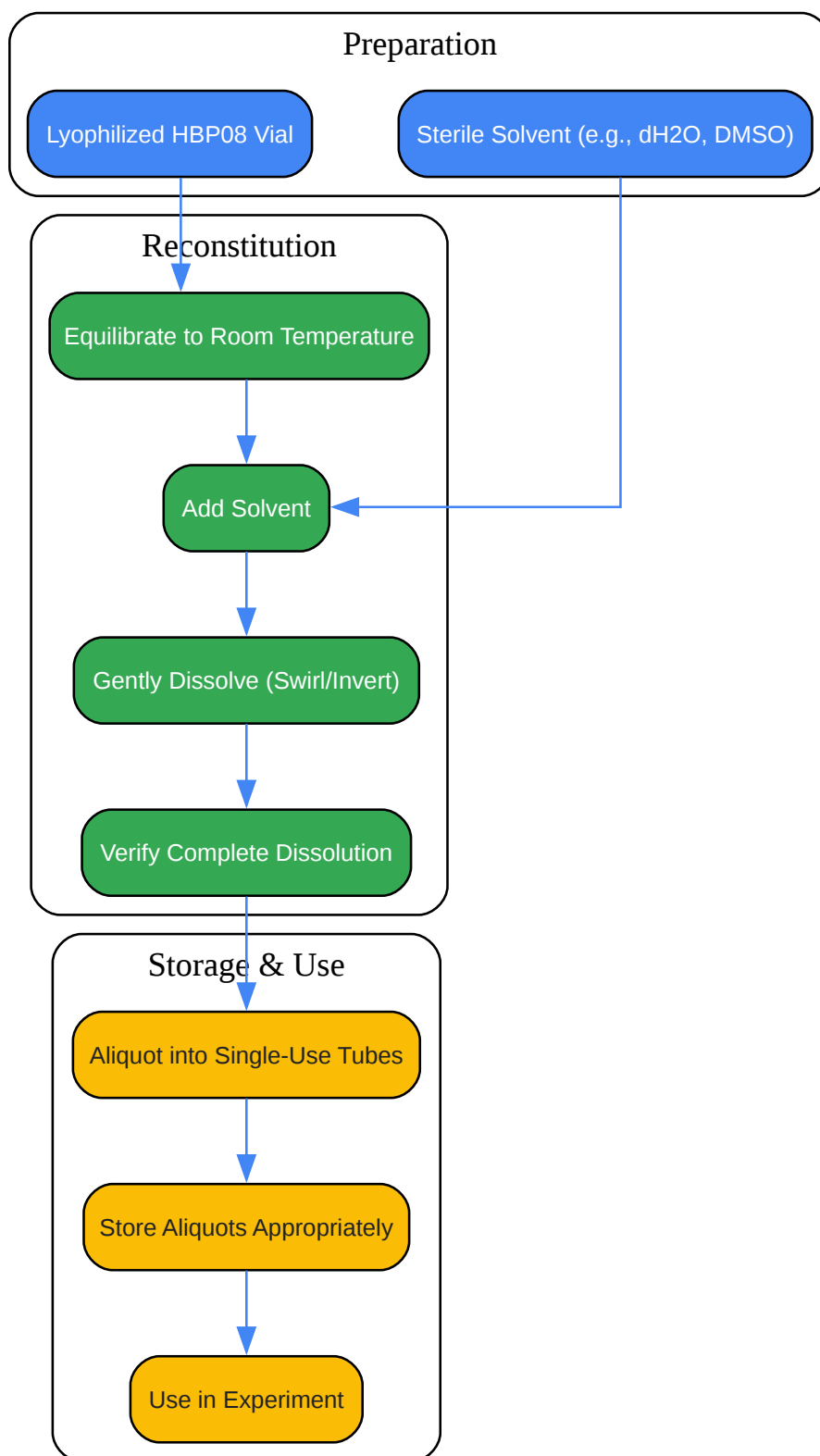
Recommended Solvents:

The choice of solvent depends on the experimental application. For most in vitro biological assays, sterile distilled water is a suitable solvent. For peptides that are difficult to dissolve in aqueous solutions, a small amount of DMSO can be used initially, followed by dilution with an aqueous buffer.

Reconstitution Protocol:

- **Equilibration:** Before opening, allow the vial of lyophilized **HBP08** to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Solvent Addition:** Carefully open the vial and add the desired volume of sterile solvent. To avoid loss of peptide powder, it is recommended to inject the solvent slowly down the side of the vial.
- **Dissolution:** Gently swirl the vial or invert it several times to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation. If the peptide does not dissolve completely, brief vortexing or sonication may be applied.
- **Verification:** Visually inspect the solution to ensure that the peptide is fully dissolved and the solution is clear. If any particulates are present, centrifuge the vial at a low speed to pellet the undissolved material.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted **HBP08** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

Experimental Workflow for HBP08 Reconstitution



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Caption: Workflow for reconstituting lyophilized **HBP08** peptide.

Storage and Stability

Proper storage of **HBP08** is essential to maintain its integrity and biological activity over time.

Form	Storage Temperature	Duration	Notes
Lyophilized	-20°C or colder	Several years	Store in a desiccator to prevent moisture absorption. Protect from light.
Reconstituted (Aqueous)	-20°C or colder	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
Reconstituted (DMSO)	-20°C or colder	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

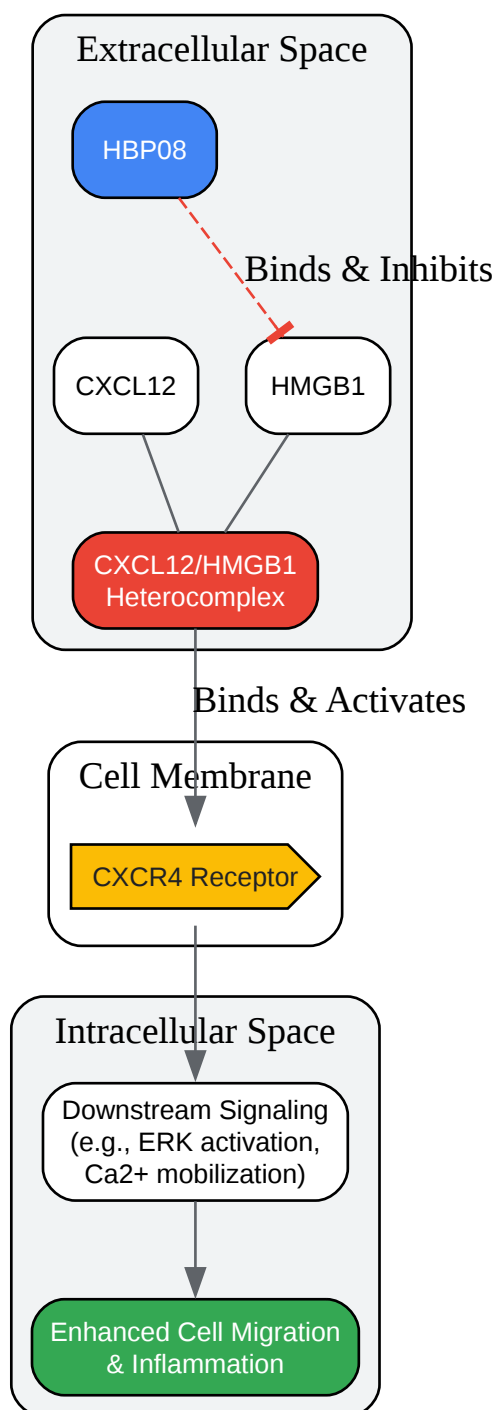
Important Considerations:

- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing reconstituted peptide solutions can lead to degradation and should be avoided. Aliquoting the stock solution is the best practice.
- **Contamination:** Use sterile techniques and materials throughout the reconstitution and handling process to prevent microbial contamination.
- **TFA Salt:** **HBP08** is typically supplied as a trifluoroacetate (TFA) salt, which is a byproduct of the purification process.^[1] The presence of TFA can affect the net weight of the peptide and may have a slight effect on pH in unbuffered solutions. For most biological assays, the small amount of TFA is not expected to interfere.

HBP08 Signaling Pathway Inhibition

HBP08 functions by disrupting the CXCL12/HMGB1 signaling axis. In inflammatory conditions, stressed or necrotic cells release HMGB1. Extracellular HMGB1 can form a heterocomplex with the chemokine CXCL12. This complex then binds to the CXCR4 receptor with enhanced

potency compared to CXCL12 alone, leading to downstream signaling events that promote inflammation and cell migration. **HBP08** binds to HMGB1, preventing the formation of the CXCL12/HMGB1 heterocomplex and thereby inhibiting this enhanced signaling.



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